

Application Notes and Protocols for BIM-23027

Stock Solution Preparation

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Compound of Interest

Compound Name: BIM-23027

Cat. No.: B15616551

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Introduction

BIM-23027 is a potent and selective synthetic peptide agonist for the somatostatin receptor subtype 2 (sst2).^{[1][2]} With an EC₅₀ value of 0.32 nM, it mimics the action of the natural ligand, somatostatin.^{[1][2]} This compound has been shown to stimulate the release of dopamine through a glutamate-dependent mechanism.^{[1][2]} Due to its high affinity and selectivity, **BIM-23027** is a valuable tool for investigating the physiological and pathological roles of the sst2 receptor, as well as for related drug discovery and development.

This document provides detailed protocols for the preparation of a stock solution of **BIM-23027** using dimethyl sulfoxide (DMSO) as the solvent. Adherence to these guidelines will help ensure the integrity and reproducibility of experimental results.

Data Presentation

A summary of the key quantitative data for **BIM-23027** is presented in the table below for easy reference.

Property	Value	Source
Molecular Weight	794.94 g/mol	[1]
CAS Number	78981-49-4	[1]
Appearance	White to off-white solid	[1]
Purity	Typically ≥98%	Commercially available
EC50 (sst2 receptor)	0.32 nM	[1][2]
Recommended Solvent	Dimethyl Sulfoxide (DMSO)	General laboratory practice
Recommended Storage (Solid)	-20°C	General laboratory practice
Recommended Storage (Stock Solution)	-20°C or -80°C	General laboratory practice

Experimental Protocols

Materials

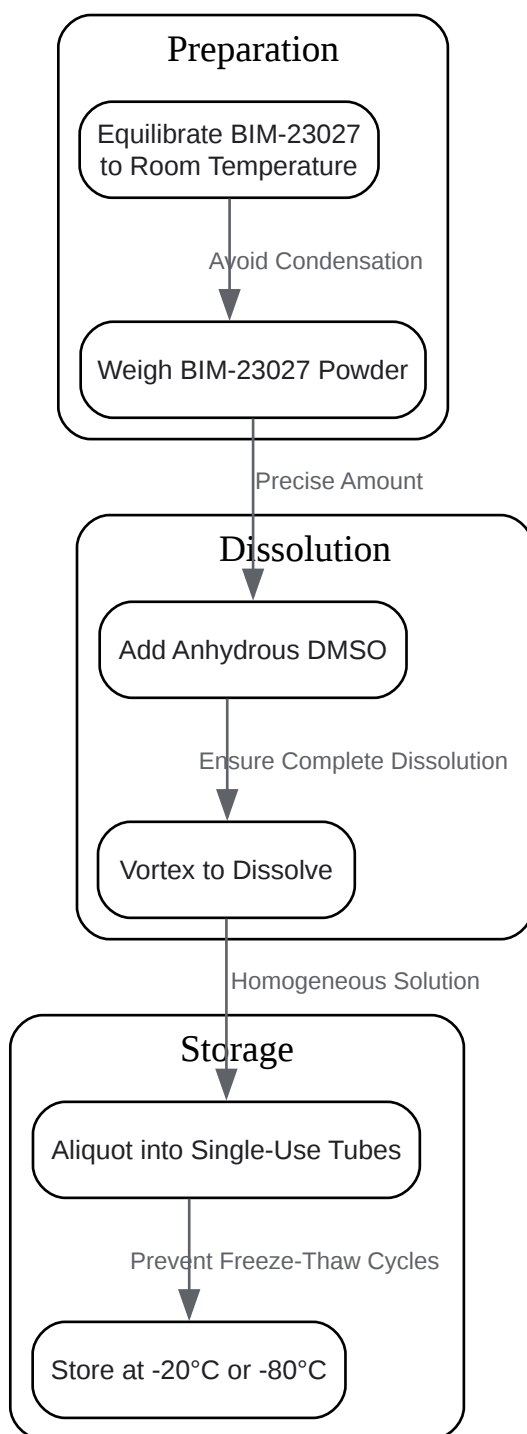
- **BIM-23027** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), molecular biology grade
- Sterile, nuclease-free microcentrifuge tubes or vials
- Calibrated precision balance
- Vortex mixer
- Pipettes and sterile, nuclease-free pipette tips

Protocol for Preparing a 10 mM BIM-23027 Stock Solution

- Equilibration: Allow the vial of **BIM-23027** powder to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation of moisture.

- Weighing: Accurately weigh out the desired amount of **BIM-23027** powder using a calibrated precision balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 0.795 mg of **BIM-23027** (Molecular Weight = 794.94 g/mol).
 - Calculation: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mM} \times 0.001 \text{ L} \times 794.94 \text{ g/mol} = 0.795 \text{ mg}$
- Dissolution: Add the appropriate volume of anhydrous DMSO to the vial containing the **BIM-23027** powder. For a 10 mM stock solution with 0.795 mg of the compound, add 100 μL of DMSO.
- Mixing: Vortex the solution gently until the **BIM-23027** is completely dissolved. Visually inspect the solution to ensure there are no undissolved particles. If necessary, brief sonication in a water bath can be used to aid dissolution.
- Aliquoting: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile, nuclease-free microcentrifuge tubes. The volume of the aliquots should be appropriate for your planned experiments.
- Storage: Store the aliquots of the **BIM-23027** stock solution at -20°C or -80°C for long-term storage. When stored properly, the stock solution should be stable for several months.

Workflow for Preparing BIM-23027 Stock Solution



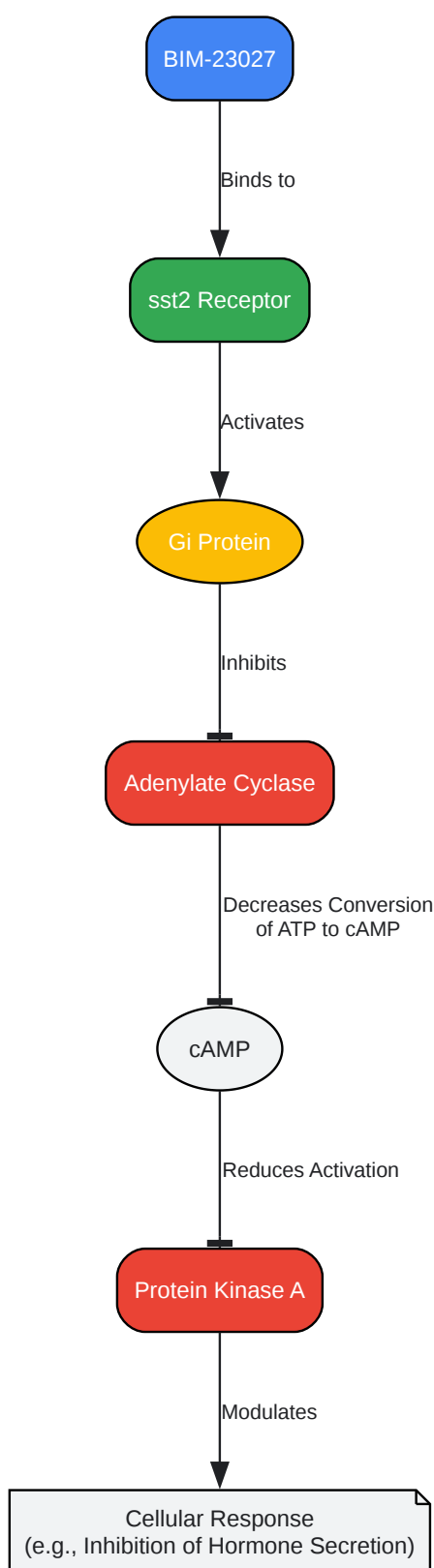
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Caption: Workflow for preparing a **BIM-23027** stock solution in DMSO.

Signaling Pathway

BIM-23027 acts as a selective agonist for the sst2 receptor, a G-protein coupled receptor (GPCR). Upon binding, it initiates a signaling cascade that can lead to various cellular responses, including the modulation of hormone secretion and cell proliferation. A simplified representation of the canonical sst2 receptor signaling pathway is depicted below.

BIM-23027 Signaling Pathway



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Caption: Simplified signaling pathway of **BIM-23027** via the sst2 receptor.

Disclaimer: This application note is intended for research use only. Please consult the relevant safety data sheets (SDS) for **BIM-23027** and DMSO before handling. Always wear appropriate personal protective equipment (PPE) when working in a laboratory setting.

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References

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